

Application Notes & Protocols: Preclinical Efficacy Studies of BPK-21

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Compound of Interest

Compound Name: *BPK-21*

Cat. No.: *B8216110*

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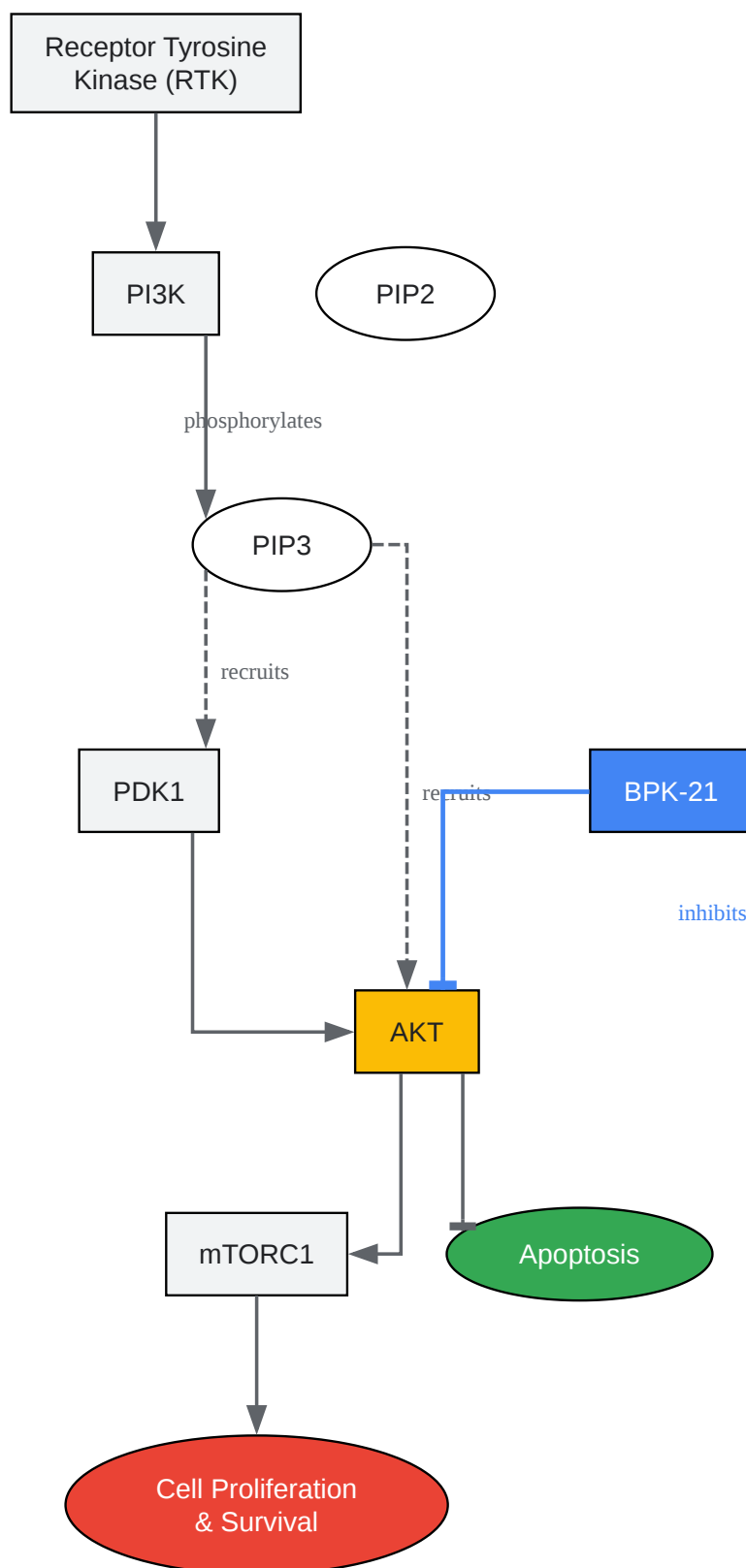
Introduction

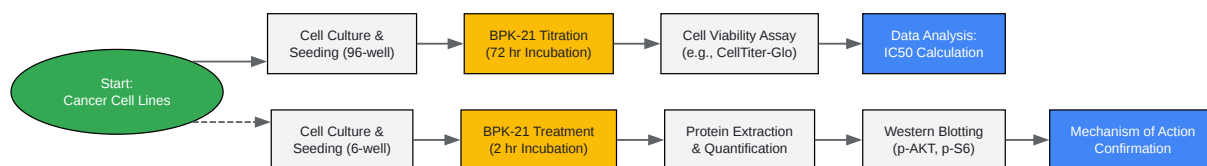
BPK-21 is a novel, orally bioavailable small molecule inhibitor targeting the serine/threonine kinase AKT (also known as Protein Kinase B). The PI3K/AKT/mTOR signaling pathway is a critical regulator of cell proliferation, survival, and metabolism, and its aberrant activation is a hallmark of numerous human cancers. By selectively inhibiting AKT, **BPK-21** is hypothesized to induce apoptosis and suppress tumor growth in malignant cells with a hyperactivated PI3K/AKT/mTOR pathway.

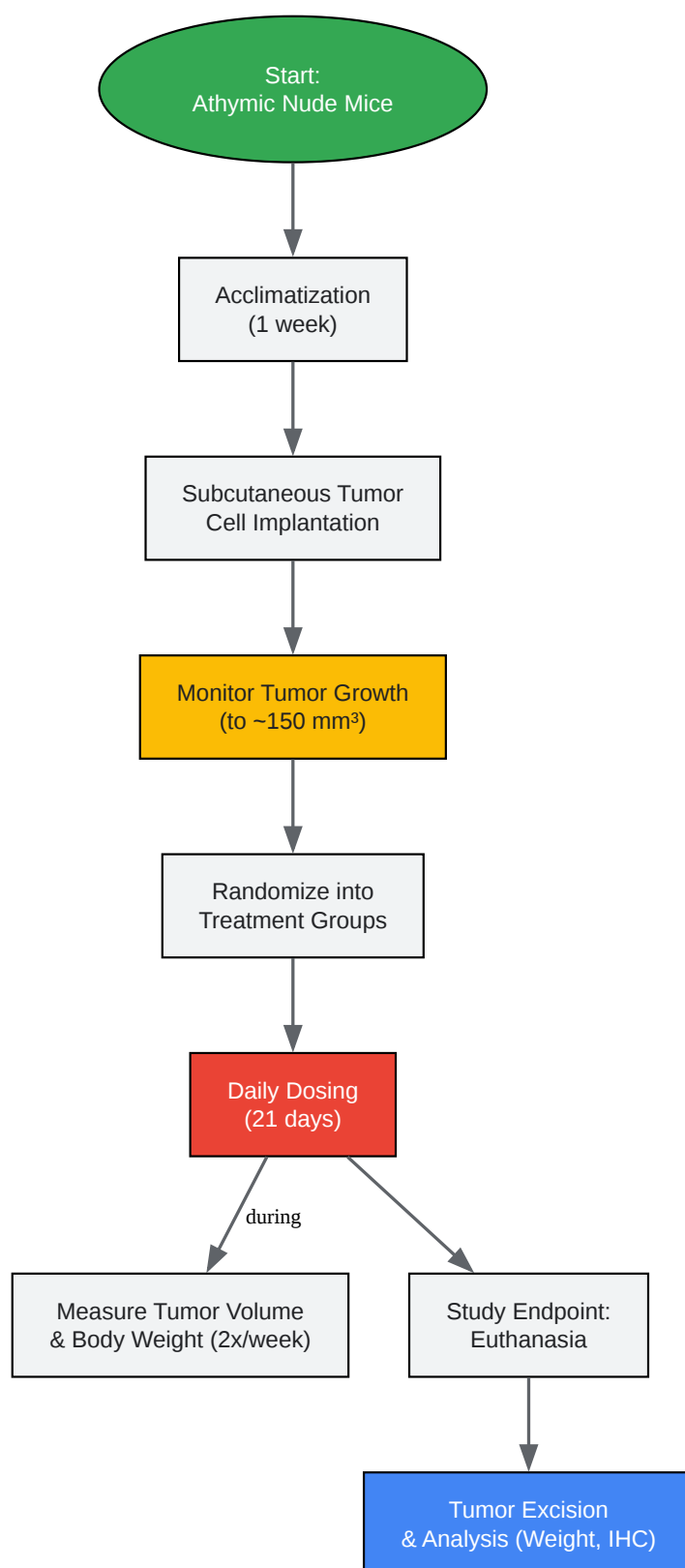
These application notes provide detailed protocols for conducting preclinical in vitro and in vivo studies to evaluate the efficacy of **BPK-21**. The methodologies described herein are designed to assess the compound's cytotoxic and anti-proliferative activity, confirm its mechanism of action, and evaluate its anti-tumor efficacy in a xenograft model.

Proposed BPK-21 Signaling Pathway

BPK-21 is designed to inhibit the activity of AKT, a central node in a key oncogenic signaling cascade. The diagram below illustrates the proposed mechanism of action.







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